

4-Chlorobenzaldehyde: Molecular Structure, Physicochemical Dynamics, and Applications in Drug Development

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chlorobenacil

CAS No.: 42784-16-7

Cat. No.: B1238233

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Molecular Architecture and Electronic Dynamics

4-Chlorobenzaldehyde (CAS: 104-88-1) is a critical aromatic aldehyde utilized extensively as a building block in organic synthesis and pharmaceutical development[1]. Its molecular formula is C_7H_5ClO , and it presents structurally as a benzene ring substituted with a formyl group (-CHO) and a chlorine atom (-Cl) at the para (4-) position[1].

Structural Causality in Reactivity: The positioning of the electron-withdrawing chloro group at the para position fundamentally dictates the molecule's reactivity profile[2]. The chlorine atom exerts a strong electron-withdrawing inductive effect (-I) through the sigma bonds, which is only partially offset by its electron-donating resonance effect (+R) via the pi system[2]. This net electron withdrawal significantly increases the electrophilicity of the carbonyl carbon compared to an unsubstituted benzaldehyde[2]. Consequently, 4-chlorobenzaldehyde is highly susceptible to nucleophilic attack, making it an ideal candidate for condensation reactions (such as the Claisen-Schmidt condensation) required to build complex pharmaceutical scaffolds[2].

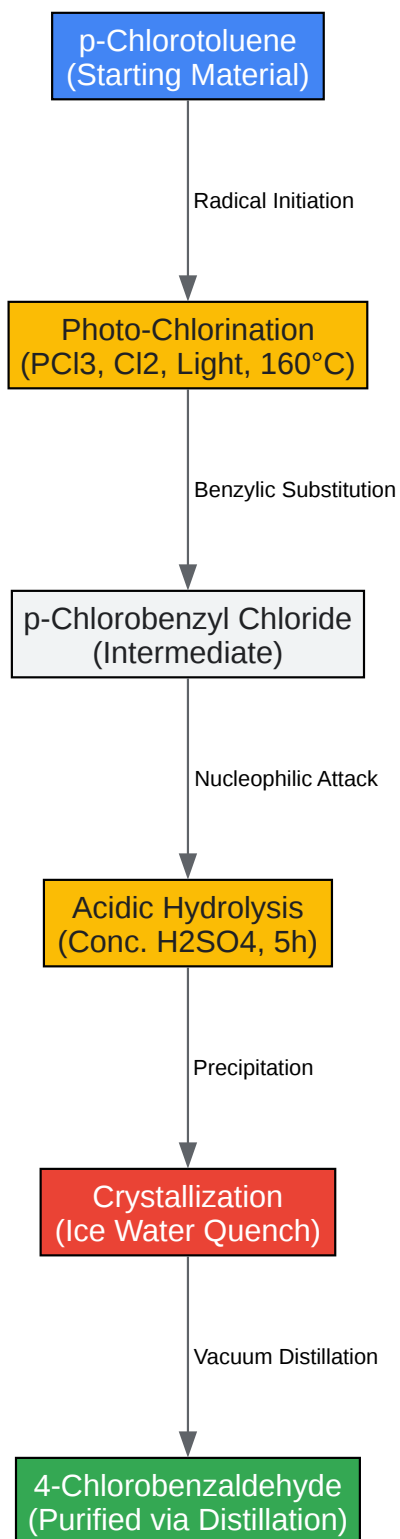
Quantitative Data Summary

The following table synthesizes the core physicochemical properties of 4-chlorobenzaldehyde, providing baseline metrics for analytical verification and experimental design[1][2].

Parameter	Value	Source
Molecular Formula	C7H5ClO	[1]
Molecular Weight	140.57 g/mol	[1][2]
Appearance	Colorless to light yellow crystalline powder	[1][2]
Melting Point	45–50 °C	[2]
Boiling Point	213–214 °C	[2]
Density	1.196 g/mL (at 61 °C)	[2]
Solubility	Insoluble in water; soluble in ethanol, ether, and benzene	[2]

Industrial Synthesis: Mechanistic Pathways and Protocols

The primary industrial and laboratory-scale synthesis of 4-chlorobenzaldehyde involves the chlorinated hydrolysis of p-chlorotoluene[3]. This method is favored for its scalability and high yield.



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Experimental workflow for the synthesis of 4-chlorobenzaldehyde.

Experimental Protocol: Chlorinated Hydrolysis

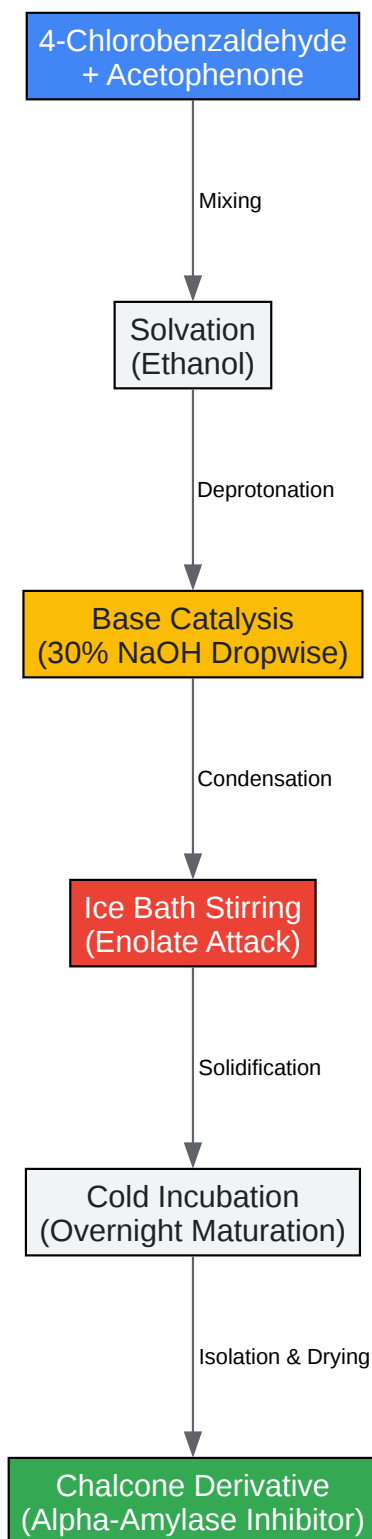
- **Reactant Loading & Initiation:** Add p-chlorotoluene and phosphorus trichloride (PCl_3) to a reaction vessel. Raise the temperature to 155 °C under continuous light irradiation[3].
- **Photo-Catalyzed Chlorination:** Pass chlorine gas through the mixture, strictly controlling the temperature between 160–170 °C until the calculated stoichiometric amount is absorbed, yielding the chlorination solution[3].
- **Acidic Hydrolysis:** Transfer the intermediate solution into concentrated sulfuric acid under constant stirring. Maintain stirring for 5 hours at room temperature[3].
- **Stratification & Quenching:** Allow the mixture to stand and stratify. Extract the lower organic layer and precipitate it directly into ice water to induce crystallization[3].
- **Filtration:** Filter the crystallized product while maintaining the temperature below 5 °C. Wash the filter cake thoroughly with ice water to isolate the crude product[3].
- **Purification (Self-Validation):** Distill the crude product under reduced pressure, collecting the specific fraction at 108–111 °C (3.33 kPa) to ensure the isolation of pure 4-chlorobenzaldehyde[3].

Causality & Mechanistic Insight: The use of light provides the necessary activation energy for the homolytic cleavage of Cl_2 , initiating a radical chain reaction. PCl_3 acts as a stabilizer to direct selective benzylic chlorination, preventing unwanted electrophilic aromatic substitution on the deactivated benzene ring[3]. During hydrolysis, concentrated H_2SO_4 acts as both a catalyst and a dehydrating agent, facilitating the conversion of the benzylic chloride intermediate into the aldehyde while sequestering the leaving chloride ions[3]. The final ice-water quench rapidly decreases the solubility of the hydrophobic aldehyde, forcing it to precipitate out of the acidic aqueous phase and maximizing recovery[3].

Applications in Drug Development: Chalcone Derivatives

In medicinal chemistry, 4-chlorobenzaldehyde is a vital precursor for synthesizing active pharmaceutical ingredients (APIs), particularly antibacterial, antifungal, and antidiabetic agents[4]. A prominent application is its use in the Claisen-Schmidt condensation to form

chalcone derivatives, which exhibit significant alpha-amylase inhibitory activity for diabetes management.



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Claisen-Schmidt condensation workflow for synthesizing chalcone derivatives.

Experimental Protocol: Chalcone Synthesis via Claisen-Schmidt Condensation

- **Solvation:** Dissolve 3.0 g (0.025 mol) of 4-chlorobenzaldehyde and 3.0 mL (0.025 mol) of acetophenone in 8 mL of ethanol within a conical flask.
- **Base Catalysis:** Dropwise, add 4 mL of a 30% NaOH solution to the stirring mixture.
- **Controlled Condensation:** Stir the reaction mixture continuously in an ice-cold water bath until the mass begins to solidify.
- **Maturation:** Store the solidified mass in cold conditions overnight to ensure the reaction is driven to completion.
- **Isolation:** Separate the solidified mass and dry it at room temperature to yield the highly pure chalcone derivative.

Causality & Mechanistic Insight: The 30% NaOH acts as a strong base to deprotonate the alpha-carbon of acetophenone, generating a highly nucleophilic enolate ion. Ethanol is selected as the solvent because it provides a homogenous medium capable of dissolving both the hydrophobic aromatic reactants and the aqueous base. The enhanced electrophilicity of 4-chlorobenzaldehyde's carbonyl carbon (driven by the para-chloro group) accelerates the nucleophilic attack by the enolate^[2]. The ice-cold water bath is critical: the condensation is exothermic, and cooling prevents side reactions (such as the Cannizzaro reaction) while promoting the crystallization of the highly conjugated, less soluble chalcone product.

References

- Title: 4-Chlorobenzaldehyde | C₇H₅ClO | CID 7726 - PubChem Source: National Center for Biotechnology Information (NCBI) URL:[\[Link\]](#)
- Title: Synthesis and Evaluation of Chalcone Derivatives for its Alpha-Amylase Inhibitory Activity Source: TSI Journals URL:[\[Link\]](#)

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Sources

- 1. 4-Chlorobenzaldehyde | C₇H₅ClO | CID 7726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. 4-Chlorobenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 4. 4-Chlorobenzaldehyde (104-88-1) at Nordmann - nordmann.global [nordmann.global]
- To cite this document: BenchChem. [4-Chlorobenzaldehyde: Molecular Structure, Physicochemical Dynamics, and Applications in Drug Development]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1238233/docs#4-chlorobenzaldehyde-molecular-structure-physicochemical-dynamics-and-applications-in-drug-development>]

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